

# Personal protective equipment for handling 3-(3-Fluorophenoxy)propylamine

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## Compound of Interest

Compound Name: 3-(3-Fluorophenoxy)propylamine

Cat. No.: B037697

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## Essential Safety and Handling Guide for 3-(3-Fluorophenoxy)propylamine

FOR IMMEDIATE USE BY RESEARCHERS, SCIENTISTS, AND DRUG DEVELOPMENT PROFESSIONALS

This guide provides critical safety and logistical information for the proper handling and disposal of **3-(3-Fluorophenoxy)propylamine** (CAS No. 116753-49-2). Adherence to these protocols is essential for ensuring laboratory safety and minimizing environmental impact.

## Hazard Identification and Personal Protective Equipment (PPE)

Signal Word: Warning[1]

Hazard Statements:

- H315: Causes skin irritation[1]
- H319: Causes serious eye irritation[1]
- H335: May cause respiratory irritation[1]

Due to the identified hazards, the following personal protective equipment is mandatory when handling this compound.

Protection Type	Specific PPE Requirement	Rationale
Eye and Face Protection	Chemical safety goggles with side shields or a face shield. <a href="#">[2]</a>	Protects against splashes and airborne particles that can cause serious eye irritation.
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). A lab coat must be worn and fully buttoned. <a href="#">[2]</a>	Prevents skin contact which can cause irritation.
Respiratory Protection	Use in a well-ventilated area, preferably within a chemical fume hood. <a href="#">[3]</a> If ventilation is inadequate, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used. <a href="#">[2]</a>	Minimizes inhalation of vapors that may cause respiratory tract irritation.
Footwear	Closed-toe shoes. <a href="#">[4]</a>	Protects feet from potential spills.

## Quantitative Data

The following table summarizes the known physical and chemical properties of **3-(3-Fluorophenoxy)propylamine**. Note that some values are predicted and should be used as a guideline.

Property	Value	Source
CAS Number	116753-49-2	[1][5]
Molecular Formula	C <sub>9</sub> H <sub>12</sub> FNO	[5][6]
Molecular Weight	169.2 g/mol	[1][6][7]
Boiling Point (Predicted)	245.2 ± 20.0 °C	[6][8]
Density (Predicted)	1.096 ± 0.06 g/cm <sup>3</sup>	[6][8]
Storage Temperature	0-8 °C	[1]

## Step-by-Step Handling and a Experimental Protocol

### Preparation and Handling

- **Pre-Handling Check:** Before starting any work, ensure that the chemical fume hood is functioning correctly and that all required PPE is available and in good condition.
- **Weighing and Transfer:** Conduct all weighing and transferring of **3-(3-Fluorophenoxy)propylamine** within a chemical fume hood to minimize inhalation exposure. Use a non-sparking spatula and appropriate glassware.
- **Solution Preparation:** When preparing solutions, slowly add the amine to the solvent to avoid splashing.
- **Reaction Setup:** Ensure all reaction vessels are securely clamped and that any potential for pressure buildup is mitigated with appropriate venting.
- **Post-Handling:** After handling, wash hands thoroughly with soap and water. Clean all contaminated surfaces and equipment.

## Experimental Protocol: General Amidation Reaction

This protocol provides a general methodology for an amidation reaction involving **3-(3-Fluorophenoxy)propylamine**.

- **Reagent Preparation:** In a chemical fume hood, dissolve 1 equivalent of a carboxylic acid in an appropriate aprotic solvent (e.g., dichloromethane, DMF).
- **Activation:** Add 1.1 equivalents of a coupling agent (e.g., HATU, HOBt/EDC) and 2.2 equivalents of a non-nucleophilic base (e.g., diisopropylethylamine) to the carboxylic acid solution. Stir for 15 minutes at room temperature.
- **Amine Addition:** Slowly add 1 equivalent of **3-(3-Fluorophenoxy)propylamine** to the activated carboxylic acid mixture.
- **Reaction Monitoring:** Monitor the reaction progress by an appropriate method (e.g., TLC, LC-MS).
- **Work-up:** Upon completion, quench the reaction with water and extract the product with an organic solvent. Wash the organic layer with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- **Purification:** Purify the crude product by flash column chromatography.

## Spill, First Aid, and Disposal Procedures

### Spill Response

- **Evacuate:** Immediately evacuate the area of the spill.
- **Ventilate:** Ensure the area is well-ventilated.
- **Contain:** For small spills, absorb the material with an inert absorbent material (e.g., vermiculite, sand).
- **Collect:** Carefully collect the absorbed material into a sealed, labeled container for hazardous waste.
- **Decontaminate:** Clean the spill area with an appropriate solvent, followed by soap and water.

### First Aid Measures

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.

- **Skin Contact:** In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation develops.
- **Inhalation:** Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## Disposal Plan

All waste containing **3-(3-Fluorophenoxy)propylamine** must be treated as hazardous waste.

- **Waste Collection:** Collect all waste materials (including contaminated PPE and absorbent materials) in a clearly labeled, sealed container.
- **Labeling:** The container must be labeled as "Hazardous Waste" and include the chemical name "**3-(3-Fluorophenoxy)propylamine**".
- **Storage:** Store the waste container in a designated, secure area away from incompatible materials.
- **Disposal:** Arrange for disposal through a licensed hazardous waste disposal company, following all local, state, and federal regulations.

## Workflow and Safety Diagram



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Caption: Workflow for handling **3-(3-Fluorophenoxy)propylamine**.

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